

# Application Notes & Protocols: Creating a Freezing Bath with Calcium Chloride, Dihydrate

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## Compound of Interest

Compound Name: Calcium chloride, dihydrate

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## Introduction

Calcium chloride ( $\text{CaCl}_2$ ) is a salt that is highly effective for creating low-temperature freezing baths. Its ability to significantly depress the freezing point of water makes it a valuable tool in laboratory settings for various applications, including cryopreservation, cooling reactions, and trapping volatile substances.<sup>[1][2]</sup> This document provides detailed application notes and protocols for the preparation and use of freezing baths with **Calcium chloride, dihydrate** ( $\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$ ).

The principle behind the use of calcium chloride in freezing baths is freezing point depression. When dissolved in water, calcium chloride dissociates into three ions (one  $\text{Ca}^{2+}$  and two  $\text{Cl}^-$ ), which interfere with the formation of the ice crystal lattice, thereby lowering the freezing point of the solution.<sup>[3]</sup> The extent of this depression is dependent on the concentration of the calcium chloride solution.

## Key Properties of Calcium Chloride, Dihydrate

- Hygroscopic and Deliquescent: **Calcium chloride, dihydrate** readily absorbs moisture from the air.<sup>[4][5]</sup> It is important to store it in a tightly sealed container to prevent it from dissolving.<sup>[5][6]</sup>

- **Exothermic Dissolution:** The dissolution of calcium chloride in water is an exothermic process, meaning it releases a significant amount of heat.<sup>[4][7]</sup> This property must be considered during the preparation of the freezing bath to ensure safety and achieve the desired temperature.
- **Eutectic Temperature:** The eutectic point is the lowest possible freezing temperature for a calcium chloride-water mixture. For calcium chloride, the eutectic temperature is approximately -51.0°C (-59.8°F) at a concentration of about 29.8% by weight of anhydrous CaCl<sub>2</sub>.<sup>[7][8]</sup>

## Quantitative Data: Freezing Point of Calcium Chloride Solutions

The following table summarizes the approximate freezing points of various concentrations of calcium chloride solutions. This data is crucial for preparing a freezing bath to achieve a specific target temperature.

% CaCl <sub>2</sub> by Weight (Anhydrous Equivalent)	Molarity (mol/L) of CaCl <sub>2</sub>	Freezing Point (°C)	Freezing Point (°F)
5	~0.45	-2.9	26.8
10	~0.9	-6.4	20.5
15	~1.4	-11.1	12.0
20	~2.0	-18.9	-2.0
25	~2.6	-29.2	-20.6
29.8 (Eutectic)	~3.2	-51.0	-59.8

Note: The molarity values are approximate and can vary slightly with temperature and the specific form of calcium chloride used (dihydrate vs. anhydrous). The freezing points are also approximate and can be influenced by the rate of cooling and the presence of impurities.

# Experimental Protocol: Preparation of a Calcium Chloride Freezing Bath

This protocol details the steps for creating a freezing bath using **Calcium chloride, dihydrate** and ice.

## 4.1. Materials

- **Calcium chloride, dihydrate** ( $\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$ )
- Crushed ice or snow
- A well-insulated container (e.g., Dewar flask, insulated bucket)
- A stirring rod or magnetic stirrer
- A low-temperature thermometer
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

## 4.2. Safety Precautions

- Calcium chloride can cause serious eye irritation.<sup>[9][10][11]</sup> Always wear safety goggles.
- The dissolution of calcium chloride in water is exothermic and can cause the solution to heat up significantly.<sup>[7]</sup> Add the calcium chloride to the ice/water mixture slowly.
- Prolonged skin contact may cause irritation.<sup>[6]</sup> Wear gloves.
- Handle calcium chloride in a well-ventilated area to avoid inhaling dust.
- Consult the Safety Data Sheet (SDS) for **Calcium chloride, dihydrate** before use for complete safety information.<sup>[9][10][12]</sup>

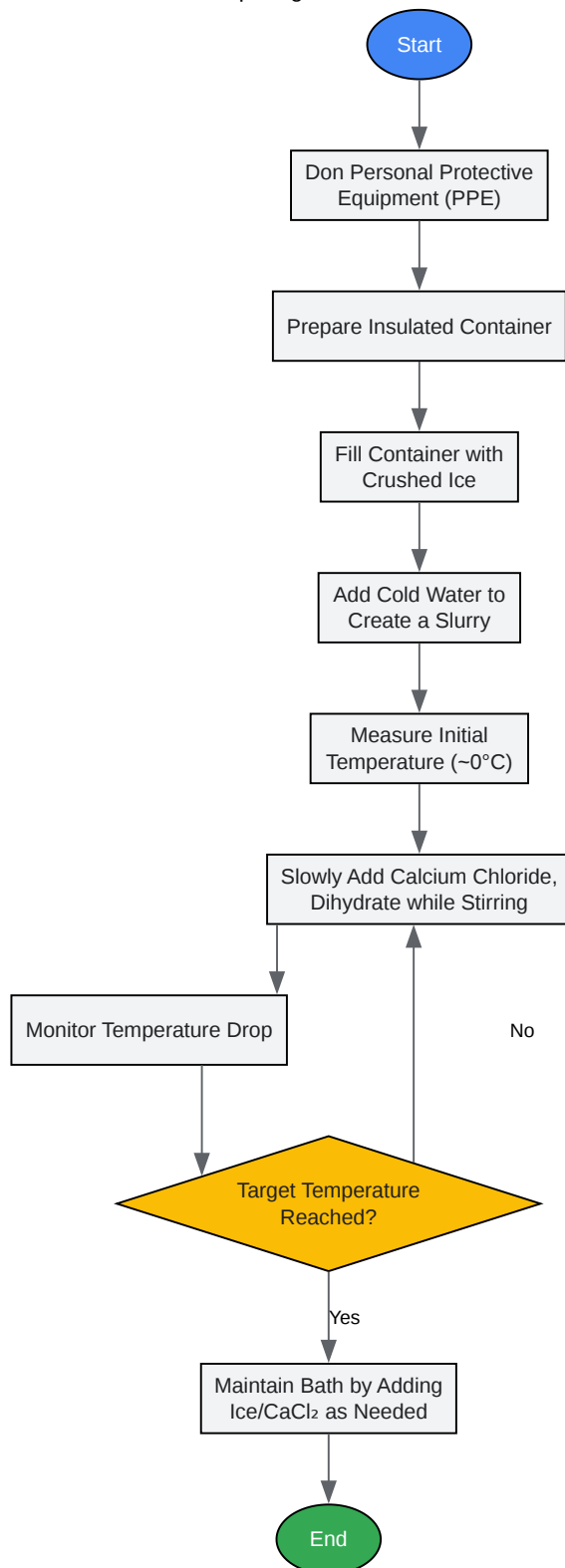
## 4.3. Step-by-Step Procedure

- **Prepare the Insulated Container:** Place the insulated container on a stable surface.

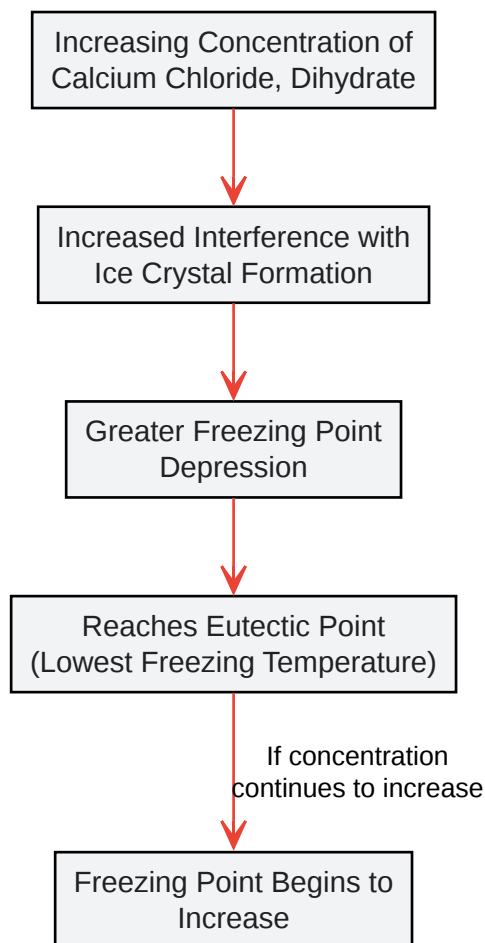
- **Add Crushed Ice:** Fill the container approximately halfway with crushed ice. Using crushed ice increases the surface area for a more efficient cooling process.
- **Add Water (Optional but Recommended):** Add a small amount of cold water to the ice to create a slurry. This improves thermal contact between the ice and the calcium chloride.
- **Initial Temperature Measurement:** Place the thermometer in the ice slurry and record the initial temperature (it should be close to 0°C).
- **Slowly Add Calcium Chloride, Dihydrate:** While continuously stirring, slowly add the pre-weighed **Calcium chloride, dihydrate** to the ice slurry. The amount to add will depend on the desired final temperature (refer to the table in Section 3). For example, to achieve a temperature around -20°C, a ratio of approximately 1 part calcium chloride hexahydrate to 2.5-3 parts ice by weight can be used as a starting point.<sup>[13]</sup>
- **Monitor Temperature:** Continue to stir the mixture and monitor the temperature with the thermometer. The temperature will begin to drop as the calcium chloride dissolves and depresses the freezing point of the water.
- **Achieve Target Temperature:** Continue adding small portions of calcium chloride until the desired temperature is reached. Be aware that adding too much calcium chloride beyond the eutectic concentration will cause the freezing point to rise.
- **Maintain the Bath:** The freezing bath will maintain its low temperature as long as there is solid ice present. To maintain the temperature over a longer period, periodically add more crushed ice and, if necessary, small amounts of calcium chloride.

## Visualizations

## Experimental Workflow for Preparing a Calcium Chloride Freezing Bath

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Caption: Workflow for preparing a calcium chloride freezing bath.

Relationship Between  $\text{CaCl}_2$  Concentration and Freezing Point

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Caption: Effect of  $\text{CaCl}_2$  concentration on freezing point.

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Address: 3281 E Guasti Rd

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